

# 1-(Aminomethyl)cyclohexanol structure and functional groups

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## Compound of Interest

Compound Name: 1-(Aminomethyl)cyclohexanol

Cat. No.: B1329751

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## An In-depth Technical Guide to 1-(Aminomethyl)cyclohexanol

This technical guide provides a comprehensive overview of the chemical structure, functional groups, physicochemical properties, and known biological activities of **1-(Aminomethyl)cyclohexanol**. It is intended for researchers, scientists, and professionals in the field of drug development and organic synthesis.

## Chemical Structure and Functional Groups

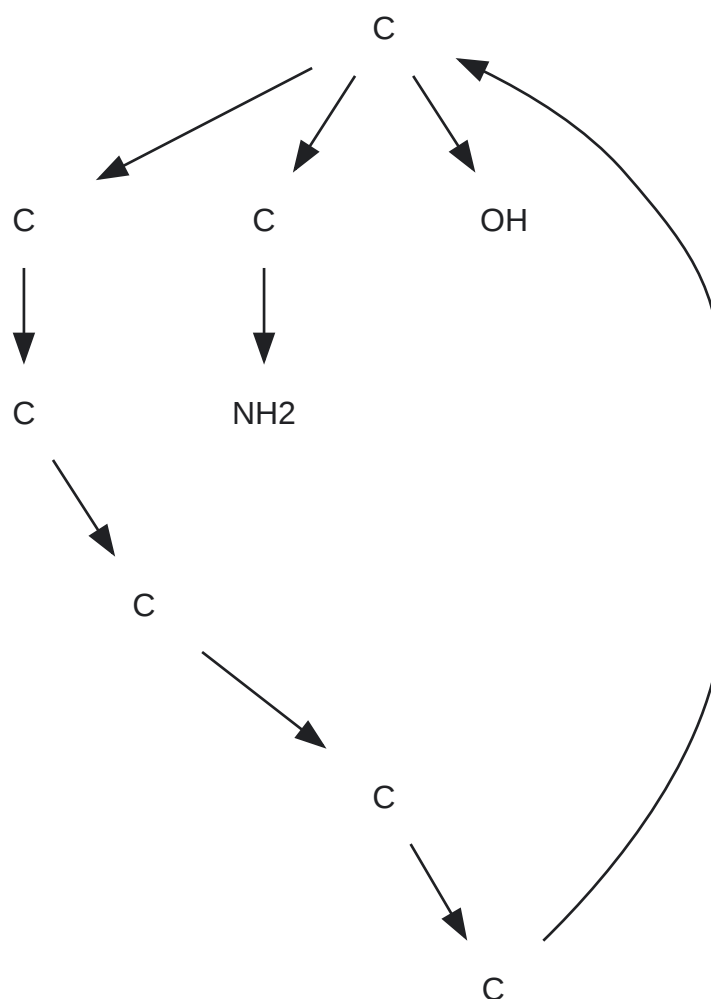
**1-(Aminomethyl)cyclohexanol**, with the CAS number 4000-72-0, is an organic compound built upon a cyclohexane scaffold.<sup>[1]</sup> Its chemical formula is C<sub>7</sub>H<sub>15</sub>NO.<sup>[1][2][3][4]</sup> The structure features two key functional groups attached to the same carbon atom of the cyclohexane ring: a primary aminomethyl group (-CH<sub>2</sub>NH<sub>2</sub>) and a tertiary hydroxyl group (-OH).<sup>[1]</sup> The presence of the basic amine group and the polar hydroxyl group influences its chemical reactivity and physical properties, such as its potential as a hydrogen bond donor and its solubility in polar solvents.<sup>[1][5]</sup>

The structural formula and key identifiers are provided below:

- IUPAC Name: 1-(aminomethyl)cyclohexan-1-ol<sup>[2]</sup>
- SMILES: C1CCC(CC1)(CN)O<sup>[2][6]</sup>
- InChI: InChI=1S/C7H15NO/c8-6-7(9)4-2-1-3-5-7/h9H,1-6,8H2<sup>[1][2]</sup>

- InChIKey: XUSXTHMTOSFZII-UHFFFAOYSA-N[1][2]

Chemical Structure of 1-(Aminomethyl)cyclohexanol



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Caption: 2D structure of **1-(Aminomethyl)cyclohexanol**.

## Physicochemical Properties

A summary of the computed and available physicochemical properties of **1-(Aminomethyl)cyclohexanol** is presented in the table below. It is important to note that experimental data for properties such as melting and boiling points are not consistently reported.

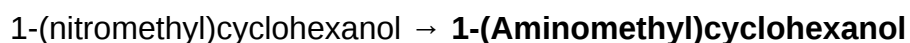
| Property          | Value                                    | Source       |
|-------------------|--|--------------|
| Molecular Weight  | 129.20 g/mol                             | [2][3]       |
| Molecular Formula | C7H15NO                                  | [1][2][3][4] |
| Monoisotopic Mass | 129.115364102 Da                         | [2]          |
| Appearance        | Colorless to pale yellow liquid or solid | [1][5]       |
| logP (predicted)  | 0.114                                    | [7]          |
| CAS Number        | 4000-72-0                                | [1][2][4]    |

## Experimental Protocols

### Synthesis via Catalytic Hydrogenation

A common method for the synthesis of **1-(Aminomethyl)cyclohexanol** involves the catalytic hydrogenation of 1-(nitromethyl)cyclohexanol.[8]

Reaction Scheme:

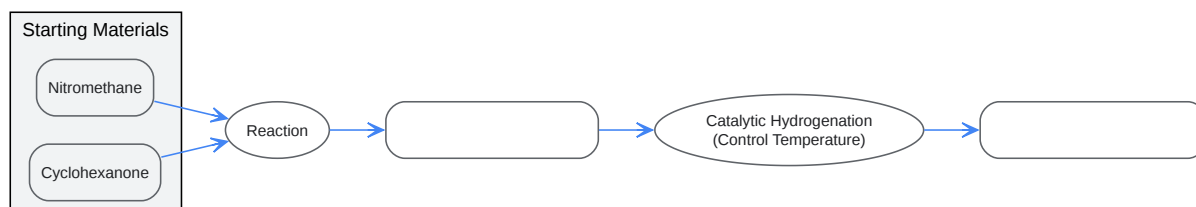


Detailed Methodology:

- **Precursor Preparation:** The starting material, 1-(nitromethyl)cyclohexanol, is typically prepared by the reaction of cyclohexanone with nitromethane.[8]
- **Hydrogenation:** The crude, undistilled 1-(nitromethyl)cyclohexanol is dissolved in a suitable solvent, such as acetic acid.[8]
- **Catalyst:** A suitable hydrogenation catalyst is added to the solution.
- **Reaction Conditions:** The mixture is subjected to hydrogenation. This reaction is markedly exothermic, and the temperature must be controlled to approximately 35°C to prevent low yields due to hydrogenolysis and catalyst deactivation. Cooling can be achieved using a

water bath or by adding ice.[8] The absorption of hydrogen is typically complete within 15-18 hours.[8]

- Isolation: The final product, **1-(Aminomethyl)cyclohexanol**, can be isolated as its acetic acid salt by adding ether to the reaction mixture, followed by trituration and refrigeration.[8]



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Caption: Synthesis workflow for **1-(Aminomethyl)cyclohexanol**.

## Analytical Method: High-Performance Liquid Chromatography (HPLC)

**1-(Aminomethyl)cyclohexanol** can be analyzed using reverse-phase high-performance liquid chromatography (RP-HPLC).[7]

Methodology:

- Column: A standard reverse-phase column.
- Mobile Phase: A mixture of acetonitrile (MeCN), water, and phosphoric acid.[7] For applications compatible with mass spectrometry (MS), phosphoric acid should be replaced with formic acid.[7]
- Detection: The method is suitable for various detectors, and for preparative separation to isolate impurities.[7]

- Scalability: This liquid chromatography method is scalable and can be adapted for fast UPLC applications using columns with smaller (3  $\mu\text{m}$ ) particles.[7] It is also suitable for pharmacokinetic studies.[7]

## Biological Activity and Applications

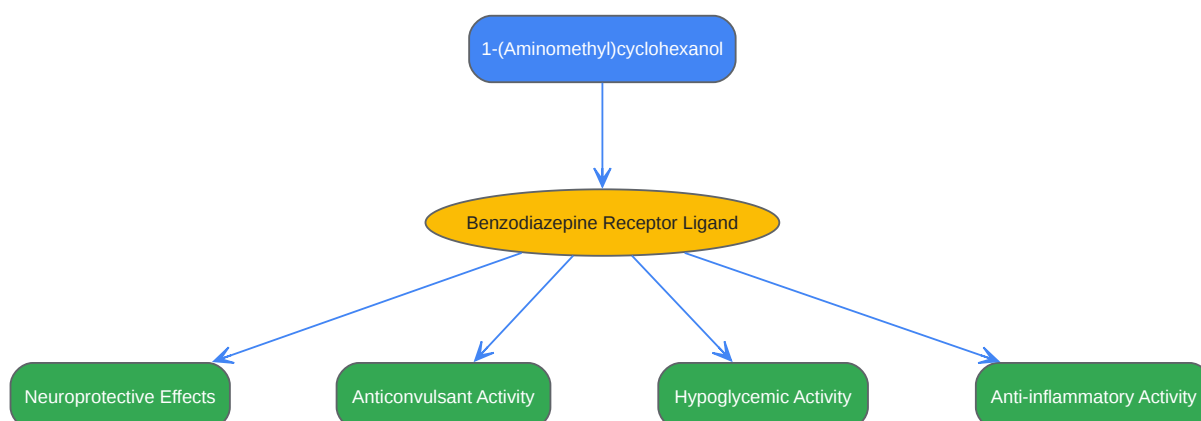
**1-(Aminomethyl)cyclohexanol** is noted for its biological activities and its potential as a building block in the synthesis of pharmaceuticals.[1]

Pharmacological Profile:

The compound is identified as a ligand that binds to the benzodiazepine receptor. It has demonstrated several pharmacological effects, including:

- Neuroprotective effects
- Anticonvulsant activity
- Hypoglycemic activity
- Anti-inflammatory activity

These properties make it a molecule of interest for further investigation in drug discovery and development.



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Caption: Biological activities of **1-(Aminomethyl)cyclohexanol**.

## Safety and Handling

**1-(Aminomethyl)cyclohexanol** is classified as harmful if swallowed and causes serious eye damage.[2] Appropriate personal protective equipment, including safety glasses and gloves, should be used when handling this compound.[1] It is important to consult the Safety Data Sheet (SDS) for comprehensive safety and handling information.[1]

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